

# Proper Disposal of Methyl 1-methylcyclopropyl Ketone: A Step-by-Step Guide

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## Compound of Interest

Compound Name: Methyl 1-methylcyclopropyl ketone

Cat. No.: B072154

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical waste are paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Methyl 1-methylcyclopropyl ketone**, ensuring compliance with regulations and promoting a safe laboratory environment.

## Chemical Profile and Hazards

**Methyl 1-methylcyclopropyl ketone** (CAS No. 1567-75-5) is a flammable liquid and vapor.[1] It is crucial to handle this chemical in a well-ventilated area and away from sources of ignition. [1][2] The primary hazards associated with this compound are its flammability and potential for causing respiratory irritation.[3]

## Quantitative Safety Data

The following table summarizes key quantitative safety data for **Methyl 1-methylcyclopropyl ketone**, extracted from safety data sheets (SDS).

Property	Value	Source
Flash Point	24 °C / 75 °F	[1]
Boiling Point	125 - 128 °C / 257 - 262.4 °F @ 760 mmHg	[1]
Density	0.895 g/mL at 25 °C	
Vapor Pressure	30 mmHg @ 25 °C	[1]
Vapor Density	3.38 (Air = 1.0)	[1]

### Step-by-Step Disposal Protocol

The disposal of **Methyl 1-methylcyclopropyl ketone** must be carried out in accordance with federal, state, and local regulations.[4][5] In the United States, the Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[6][7][8]

#### 1. Waste Identification and Classification:

- Treat all unused **Methyl 1-methylcyclopropyl ketone** and materials contaminated with it as hazardous waste.[9]
- Based on its flammability (flash point < 60°C), this chemical is classified as an ignitable hazardous waste.[4]

#### 2. Segregation and Storage:

- Segregate: Keep **Methyl 1-methylcyclopropyl ketone** waste separate from other incompatible waste streams, such as strong oxidizing agents, strong bases, and strong reducing agents.[1][10]
- Container: Use a chemically compatible, leak-proof container with a secure closure.[10][11] The container should be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Methyl 1-methylcyclopropyl ketone**".[10][12]

- Storage Area: Store the waste container in a designated satellite accumulation area that is at or near the point of generation.<sup>[13]</sup> The storage area must be a well-ventilated, cool, and dry place, away from heat, sparks, and open flames.<sup>[1][12]</sup>

### 3. Waste Minimization:

To reduce the volume of hazardous waste generated, laboratories should adopt the following practices:

- Order only the necessary quantities of the chemical.<sup>[13]</sup>
- Maintain a chemical inventory to avoid ordering duplicates.<sup>[13]</sup>
- Where possible, use less hazardous alternative chemicals.<sup>[10]</sup>

### 4. Disposal Procedure:

- Do Not Dispose Down the Drain or in Regular Trash: It is strictly prohibited to dispose of **Methyl 1-methylcyclopropyl ketone** in the sewer system or with general waste.<sup>[3][11]</sup>
- Contact a Licensed Waste Disposal Service: The disposal of this hazardous waste must be handled by a licensed professional waste disposal company.<sup>[3][4]</sup> These companies are equipped to manage and transport hazardous materials safely and in compliance with all regulations.
- Documentation: Ensure all required waste disposal documentation is completed accurately. This typically includes a hazardous waste manifest, which tracks the waste from its point of generation to its final disposal.<sup>[14]</sup>

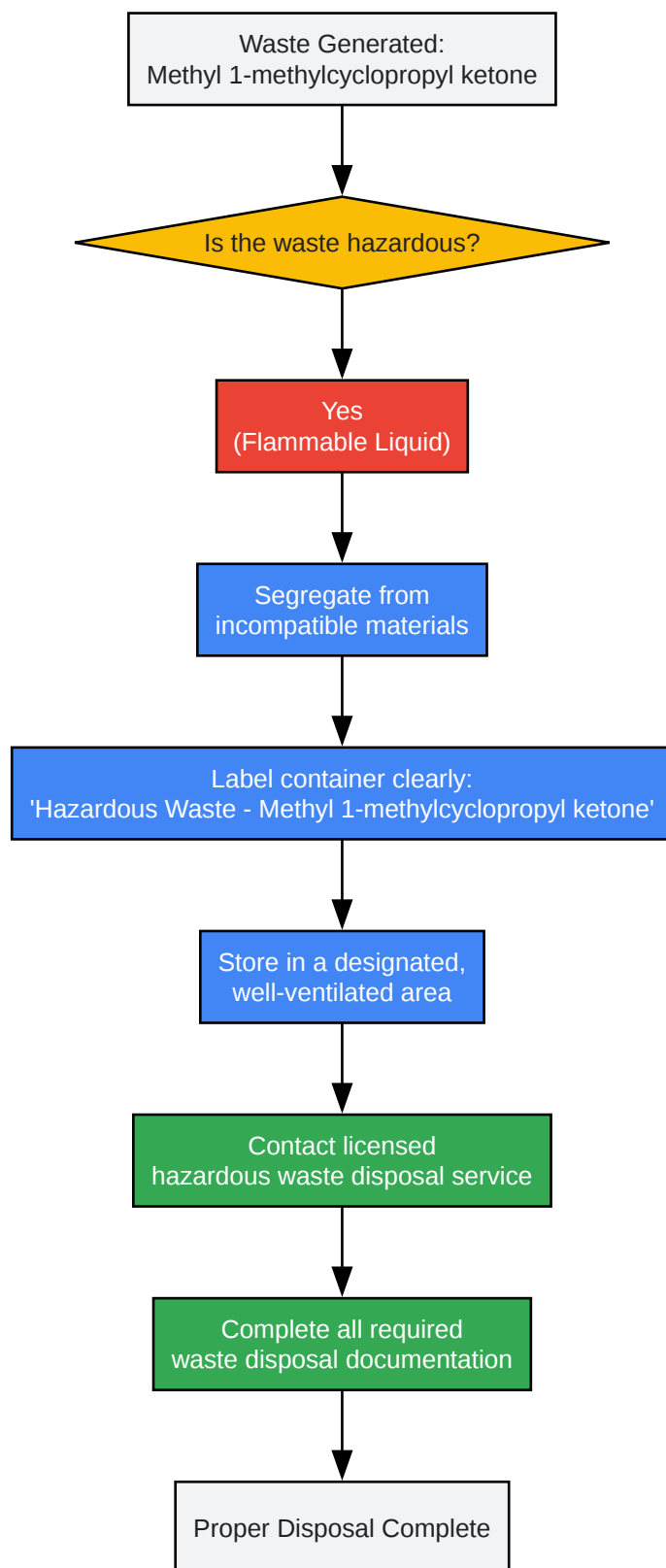
### 5. Spill and Emergency Procedures:

- In the event of a spill, immediately evacuate the area and remove all sources of ignition.<sup>[4]</sup>
- Use appropriate personal protective equipment (PPE), including gloves, eye protection, and a respirator if ventilation is inadequate.<sup>[3]</sup>
- Absorb the spill with an inert material (e.g., sand, earth) and place it in a sealed container for disposal as hazardous waste.<sup>[15]</sup>

- For large spills, contact your institution's environmental health and safety (EHS) department or emergency services.[9]

#### Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Methyl 1-methylcyclopropyl ketone**.



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Caption: Disposal workflow for **Methyl 1-methylcyclopropyl ketone**.

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